

# Application Notes and Protocols for UNC7096 in Cellular Target Engagement Assays

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## Compound of Interest

Compound Name: UNC7096

Cat. No.: B12374766

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**UNC7096** is a potent and selective chemical probe designed to investigate the function of the NSD2 (Nuclear Receptor Binding SET Domain Protein 2) protein. Specifically, **UNC7096** is a biotinylated affinity reagent that targets the PWWP1 domain of NSD2.[1] The NSD2 enzyme is a histone methyltransferase that plays a critical role in chromatin regulation by catalyzing the dimethylation of histone H3 at lysine 36 (H3K36me2).[2] Dysregulation of NSD2 activity is implicated in various cancers, including multiple myeloma and acute lymphoblastic leukemia, making it an attractive therapeutic target.[2][3]

These application notes provide detailed protocols for utilizing **UNC7096** in common cellular target engagement assays to confirm and characterize its interaction with NSD2 within a cellular context.

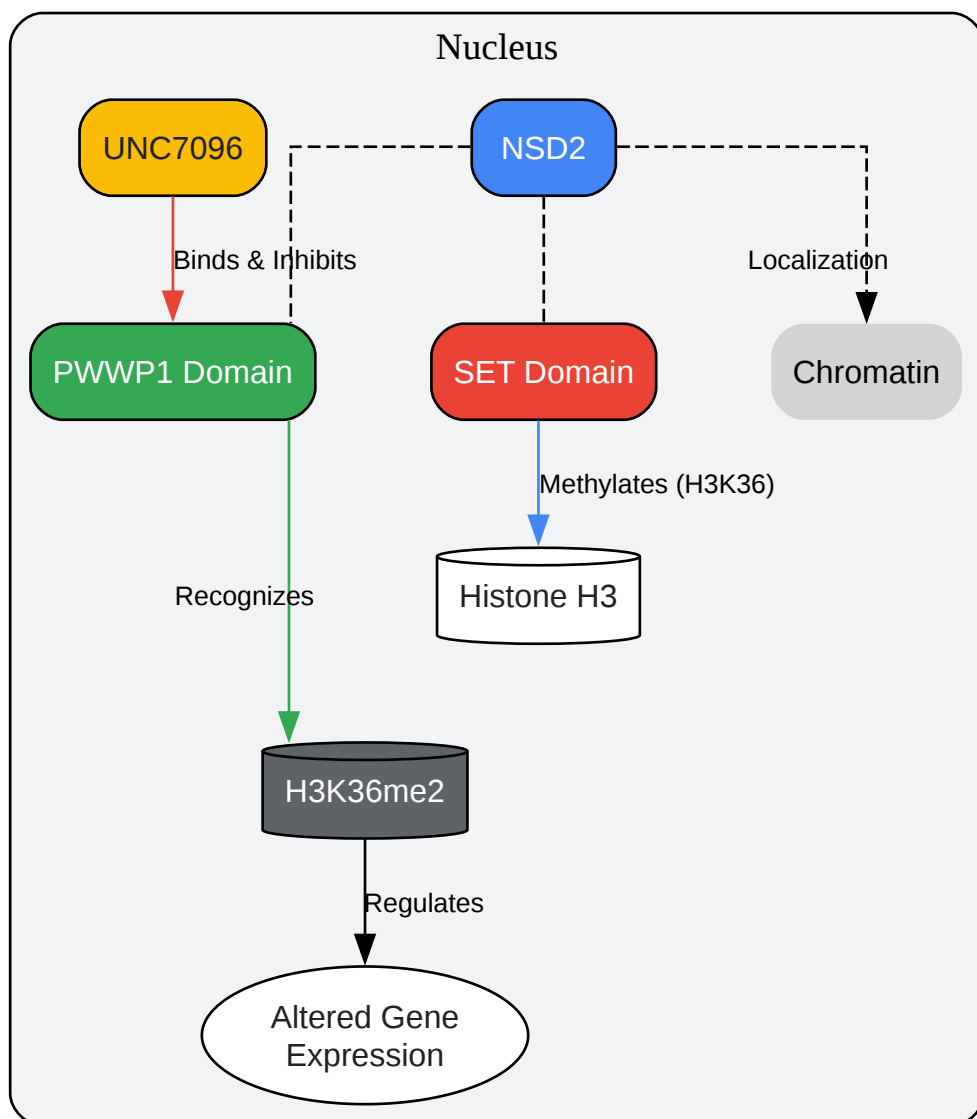
## Data Presentation

Quantitative data for **UNC7096** and its interaction with its target are summarized below. This table provides a quick reference for the key affinity value of the probe.

Compound	Target Domain	Binding Affinity (Kd)	Assay Type	Reference
UNC7096	NSD2-PWWP1	46 nM	In vitro binding assay	<a href="#">[1]</a>

## Signaling Pathway

The following diagram illustrates the role of NSD2 in chromatin modification and downstream signaling. **UNC7096** acts by competitively binding to the PWWP1 domain of NSD2, thereby displacing it from chromatin and preventing the recognition of H3K36me2 marks. This disruption can impact gene expression programs regulated by NSD2.



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Caption: NSD2 signaling and **UNC7096** mechanism of action.

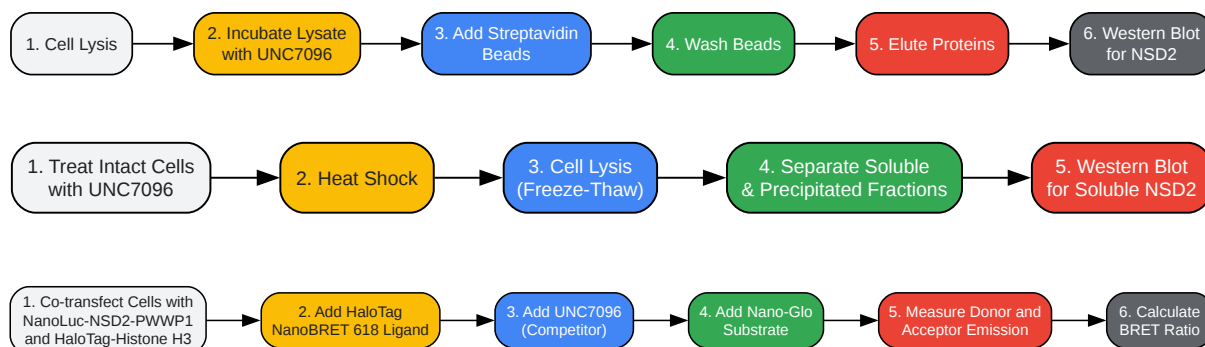
## Experimental Protocols

Herein, we provide detailed protocols for three key cellular target engagement assays utilizing **UNC7096**: Affinity Pull-Down Assay, Cellular Thermal Shift Assay (CETSA), and NanoBRET Target Engagement Assay.

### Affinity Pull-Down Assay with **UNC7096**

This protocol leverages the biotin tag on **UNC7096** to capture and identify its direct binding to NSD2 from cell lysates.

#### Experimental Workflow:



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## References

- 1. A PWWP Domain of Histone-Lysine N-Methyltransferase NSD2 Binds to Dimethylated Lys-36 of Histone H3 and Regulates NSD2 Function at Chromatin - PMC [pmc.ncbi.nlm.nih.gov]
- 2. What are NSD2 inhibitors and how do they work? [synapse.patsnap.com]
- 3. An Activating Mutation of the NSD2 Histone Methyltransferase Drives Oncogenic Reprogramming in Acute Lymphocytic Leukemia - PMC [pmc.ncbi.nlm.nih.gov]
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